

Personal protective equipment for handling DL-4-Hydroxy-2-ketoglutarate lithium

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Compound of Interest

Compound Name: *DL-4-Hydroxy-2-ketoglutarate
lithium*

Cat. No.: *B15561403*

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Essential Safety and Handling Guide for DL-4-Hydroxy-2-ketoglutarate lithium

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **DL-4-Hydroxy-2-ketoglutarate lithium** (CAS 1187-99-1). Given that the toxicological properties of this compound have not been thoroughly investigated, it is imperative to treat it as a potentially hazardous substance and adhere to strict laboratory safety protocols.

Chemical and Physical Properties

The following table summarizes the known quantitative data for **DL-4-Hydroxy-2-ketoglutarate lithium**.

Property	Value	Source(s)
CAS Number	1187-99-1 (free acid basis)	[1][2][3][4]
Molecular Formula	C ₅ H ₆ O ₆ · xLi ⁺	[1][3][4]
Molecular Weight	162.10 g/mol (free acid basis)	[1][2][3][4]
Appearance	White to off-white solid/powder	[3][4]
Purity	≥90% (TLC) to ≥97.0% (HPLC)	[1][2][3]
Storage Temperature	-20°C for long-term storage	[1][2][3][4]
Short-term Storage	Room temperature may be acceptable	[3][4][5]

Personal Protective Equipment (PPE)

As a precaution, a comprehensive PPE strategy is mandatory when handling **DL-4-Hydroxy-2-ketoglutarate lithium**. The unknown nature of its toxicological profile necessitates treating it as a hazardous compound.

- **Eye and Face Protection:** ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. A splash hazard warrants the use of chemical safety goggles. For procedures with a higher risk of splashing or aerosolization, a face shield worn over safety goggles is recommended.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn at all times. Inspect gloves for any signs of degradation or puncture before use. For extended contact, consider double-gloving.
- **Body Protection:** A standard laboratory coat is required. For procedures involving larger quantities or a significant risk of contamination, a chemical-resistant apron or disposable coveralls should be worn.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhaling the powder. If a fume hood is

not available, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is necessary.

Operational and Disposal Plans

Handling and Storage

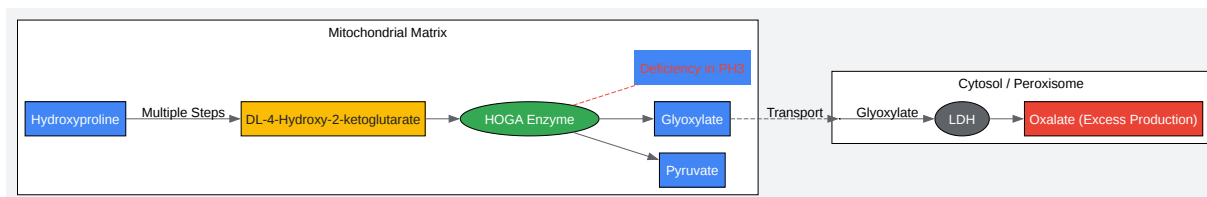
- **Handling:** Only personnel trained in general laboratory procedures should handle this compound.[3][4] Avoid creating dust when handling the solid material.[6] Use in a well-ventilated area, such as a chemical fume hood. Avoid contact with skin, eyes, and clothing. [6] Wash hands thoroughly after handling, even if gloves were worn.
- **Storage:** Store in a tightly sealed container in a cool, dry place. For long-term stability, storage at -20°C is recommended.[1][2][3][4] Keep away from incompatible materials. Ensure containers are clearly labeled.

Spill Response Plan

In the event of a spill, follow these procedural steps. Treat all spills of this material as potentially hazardous.

- **Evacuate and Alert:** Immediately alert others in the vicinity of the spill. If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- **Don PPE:** Before attempting any cleanup, don the appropriate personal protective equipment as outlined above, including respiratory protection.
- **Contain the Spill:** For a solid powder spill, carefully cover it with a damp paper towel or absorbent pad to avoid generating airborne dust.
- **Clean Up:** Gently sweep the contained material into a designated waste container using a scoop or dustpan. Avoid dry sweeping, which can create dust.
- **Decontaminate:** Wipe the spill area with a wet sponge or paper towel. Wash the area with soap and water.
- **Dispose:** Place all contaminated materials, including paper towels, gloves, and absorbent pads, into a sealed, labeled hazardous waste bag or container.

- Report: Report the spill to your laboratory supervisor or Environmental Health & Safety (EHS) department.



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